

An In-Depth Technical Guide to Paclitaxel C: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Paclitaxel C

Cat. No.: B15556876

[Get Quote](#)

This technical guide serves as a core resource for researchers, scientists, and drug development professionals engaged in the study of taxane compounds. The focus of this document is **Paclitaxel C**, a derivative of the well-known chemotherapeutic agent, Paclitaxel.

Molecular Identity and Properties

Paclitaxel C is a distinct chemical entity within the taxane family of diterpenoids. While structurally similar to Paclitaxel, it possesses unique molecular characteristics.

Molecular Formula and Weight

The fundamental molecular attributes of **Paclitaxel C** are summarized in the table below. This data is essential for accurate experimental design and analysis, including mass spectrometry and stoichiometric calculations.

Property	Value
Molecular Formula	C ₄₆ H ₅₇ NO ₁₄
Molecular Weight	847.94 g/mol
CAS Number	153415-45-3

Table 1: Core Molecular Data for **Paclitaxel C**.

Biological Context and Activity

While extensive research has been conducted on Paclitaxel, specific data on the biological activity, mechanism of action, and signaling pathways of **Paclitaxel C** are not widely available in current scientific literature. **Paclitaxel C** is identified as a related compound found in Taxus cuttings.

Given the limited specific information for **Paclitaxel C**, the well-documented activities of the parent compound, Paclitaxel, can provide a foundational understanding and a basis for hypothesis-driven research into **Paclitaxel C**. Paclitaxel is known to function as a microtubule-stabilizing agent, leading to cell cycle arrest and apoptosis. It is presumed that **Paclitaxel C** may exhibit a similar mechanism of action, though likely with different potency and specificity.

Experimental Methodologies: A Proposed Framework

Detailed experimental protocols specifically for **Paclitaxel C** are not established in the literature. However, standard assays used to characterize microtubule-targeting agents can be adapted to investigate the properties of **Paclitaxel C**. The following sections outline proposed experimental workflows based on established methodologies for Paclitaxel.

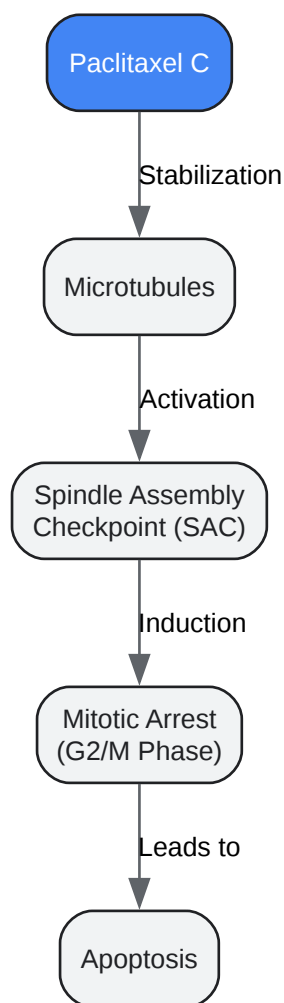
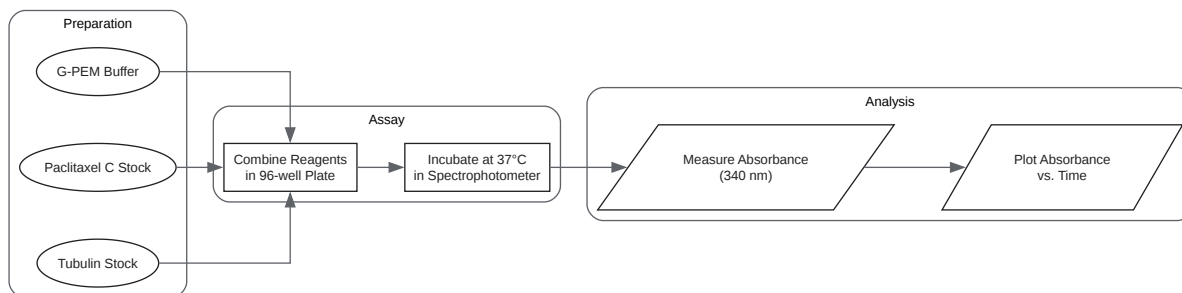
In Vitro Microtubule Assembly Assay

This assay is fundamental to determining the effect of a compound on tubulin polymerization.

Protocol:

- Reagent Preparation:

- Prepare a stock solution of purified tubulin in G-PEM buffer (80 mM PIPES pH 6.9, 2 mM MgCl_2 , 0.5 mM EGTA, 1 mM GTP).
- Dissolve **Paclitaxel C** in DMSO to create a stock solution.
- Assay Procedure:
 - In a 96-well plate, add G-PEM buffer and the **Paclitaxel C** solution to achieve the desired final concentrations.
 - Initiate the reaction by adding the tubulin stock solution.
 - Immediately place the plate in a spectrophotometer pre-warmed to 37°C.
 - Monitor the increase in absorbance at 340 nm over time. An increase in absorbance indicates microtubule polymerization.
- Data Analysis:
 - Plot absorbance versus time to determine the rate and extent of tubulin polymerization in the presence of **Paclitaxel C**.
 - Compare the results to a positive control (Paclitaxel) and a negative control (DMSO vehicle).



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-Depth Technical Guide to Paclitaxel C: Molecular Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556876/docs#an-in-depth-technical-guide-to-paclitaxel-c-molecular-properties\]](https://www.benchchem.com/product/b15556876/docs#an-in-depth-technical-guide-to-paclitaxel-c-molecular-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)